

Golgicide A: A Technical Guide to its Initial Characterization in Cell Culture

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Compound of Interest		
Compound Name:	Golgicide A-2	
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Audience: Researchers, scientists, and drug development professionals.

Introduction: Golgicide A (GCA) is a small molecule that has emerged as a critical tool for dissecting the intricate workings of the Golgi apparatus. It is a potent, highly specific, and reversible inhibitor of Golgi-specific Brefeldin A resistance factor 1 (GBF1).[1][2][3] GBF1 is a guanine nucleotide exchange factor (GEF) that activates ADP-ribosylation factor 1 (Arf1), a master regulator of membrane traffic and Golgi structure.[1][4] Unlike broader-spectrum inhibitors like Brefeldin A (BFA), GCA's specificity for GBF1 allows for more precise investigation into the roles of the cis-Golgi-localized Arf1 activation pathway.[1][5] This guide provides an in-depth summary of the initial cell culture studies that defined GCA's mechanism of action and its profound effects on cellular processes.

Mechanism of Action: Inhibition of the Arf1 GTPase Cycle

The core function of GCA revolves around its interruption of the Arf1 activation cycle. Arf1, a small GTPase, cycles between an inactive, GDP-bound state in the cytosol and an active, GTP-bound state associated with Golgi membranes.[1] The activation is catalyzed by ArfGEFs, such as GBF1. In its active, GTP-bound state, Arf1 recruits effector proteins, most notably the COPI coatomer complex, to initiate the formation of transport vesicles essential for intra-Golgi traffic.[1]

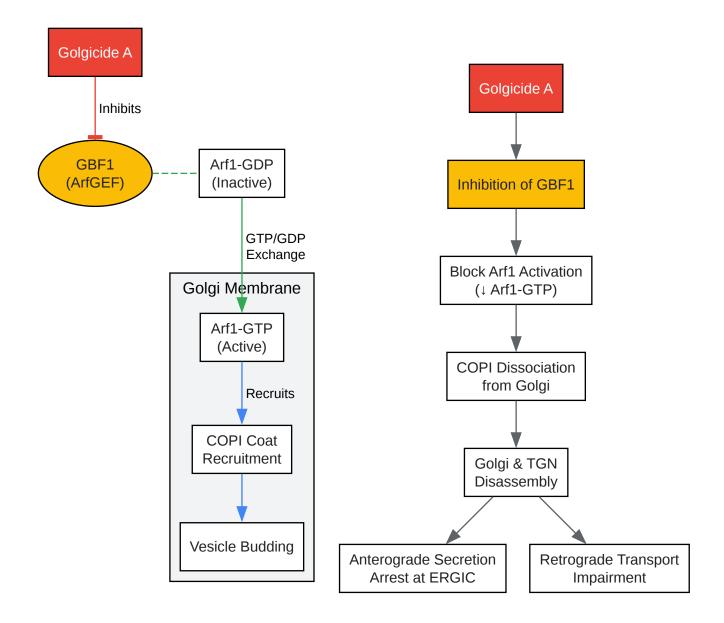




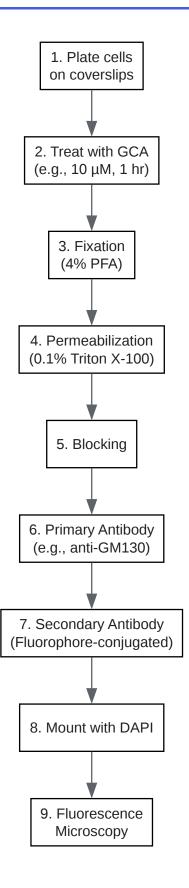


Golgicide A specifically targets and inhibits the function of GBF1.[6] This inhibition prevents the exchange of GDP for GTP on Arf1, effectively locking Arf1 in its inactive state and blocking all downstream events.[1][6]

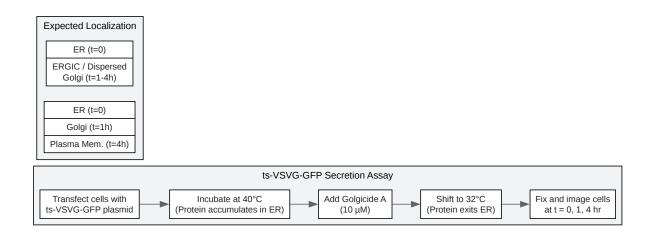












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